

In-depth Technical Guide: The Challenge of Identifying 2-Iodo-6-methylnaphthalene

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Compound of Interest

Compound Name: 2-Iodo-6-methylnaphthalene

Cat. No.: B15081977

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Executive Summary

This technical guide addresses the significant challenges in sourcing comprehensive data for the chemical compound **2-Iodo-6-methylnaphthalene**. Despite extensive searches across chemical databases and scientific literature, a specific CAS (Chemical Abstracts Service) number for this compound could not be definitively identified. Publicly available information regarding its synthesis, experimental protocols, and biological activity, including any involvement in signaling pathways, is scarce to non-existent. This suggests that **2-Iodo-6-methylnaphthalene** is not a commonly synthesized or commercially available compound, limiting the scope of a detailed technical profile.

In contrast, significant data is available for structurally related compounds, particularly 2-Iodo-6-methoxynaphthalene and 2-Methylnaphthalene. This guide provides a comparative summary of the available data for these related compounds to offer a contextual understanding. The lack of specific data for **2-Iodo-6-methylnaphthalene** prevents the creation of detailed experimental protocols and signaling pathway diagrams as originally intended.

Identifiers and Physicochemical Properties

The primary obstacle in creating a technical guide for **2-Iodo-6-methylnaphthalene** is the absence of a dedicated CAS number. This unique numerical identifier is the cornerstone for

tracking and retrieving detailed information about a specific chemical substance. Our search efforts consistently redirected to the following related compounds:

Table 1: Comparative Summary of Chemical Identifiers

Identifier	2-Iodo-6-methoxynaphthalene	2-Methylnaphthalene
CAS Number	67886-69-5[1]	91-57-6
Molecular Formula	C ₁₁ H ₉ IO	C ₁₁ H ₁₀
Molecular Weight	284.09 g/mol	142.20 g/mol
Synonyms	Naphthalene, 2-iodo-6-methoxy-	β-Methylnaphthalene

Table 2: Comparative Physicochemical Properties

Property	2-Iodo-6-methoxynaphthalene	2-Methylnaphthalene
Appearance	Not specified	Waxy white solid
Melting Point	Not specified	35 °C
Boiling Point	347.7 °C at 760 mmHg[1]	241.1 °C
Density	1.674 g/cm ³ [1]	Not specified
Flash Point	164.1 °C[1]	Not specified

Experimental Protocols

Due to the lack of available literature for **2-Iodo-6-methylnaphthalene**, no established experimental protocols for its synthesis, purification, or characterization can be provided.

For the related compound, 2-Methylnaphthalene, it is primarily isolated from coal tar. One documented synthetic route to a related structure, 2,6-dimethylnaphthalene, involves the methylation of 2-methylnaphthalene.

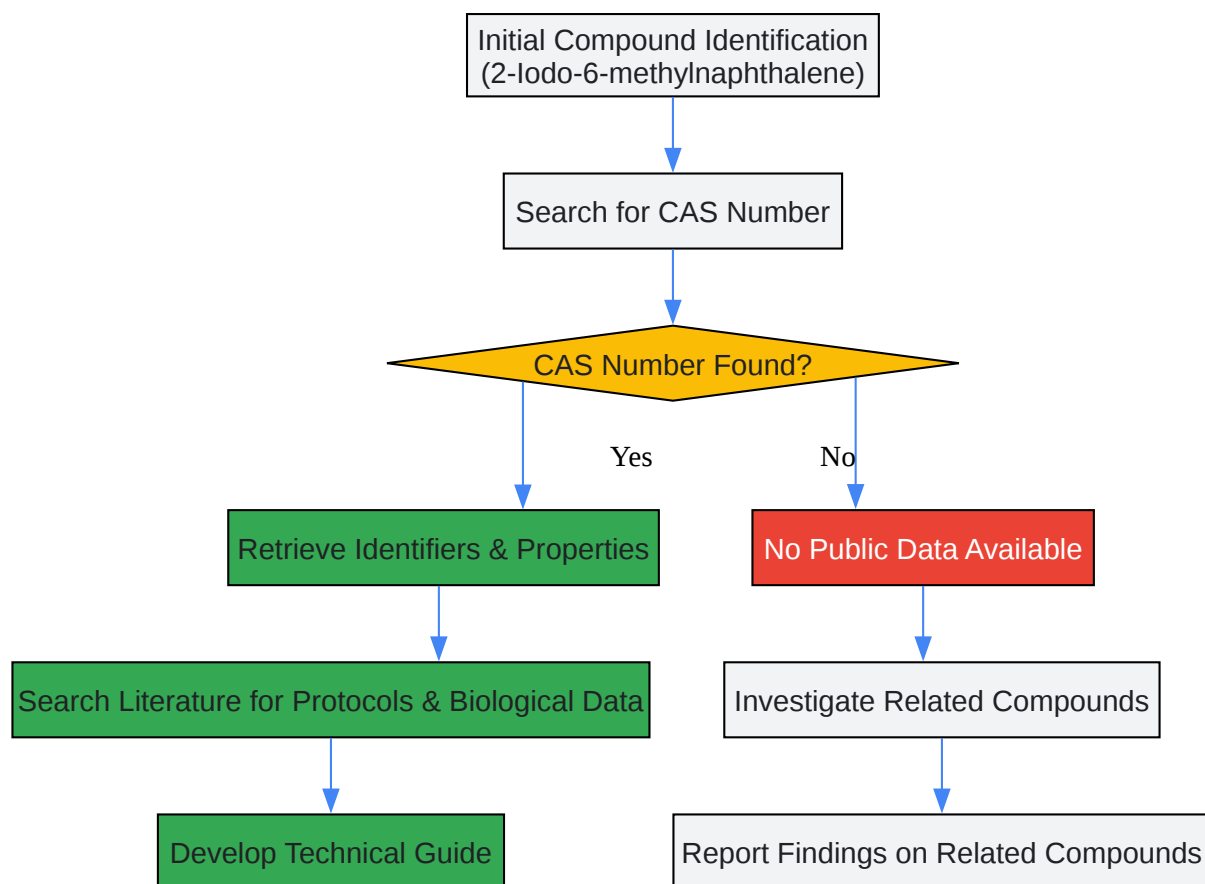
Biological Activity and Signaling Pathways

There is no available information on the biological activity or the role of **2-Iodo-6-methylnaphthalene** in any signaling pathways. Therefore, the requested diagrams cannot be generated.

For context, 2-Methylnaphthalene can be oxidized to form menadione, a synthetic form of vitamin K, indicating a potential intersection with biological pathways related to this vitamin.

Logical Workflow for Compound Identification

The process of identifying and characterizing a chemical compound for research and development follows a logical progression. The inability to find a CAS number for **2-Iodo-6-methylnaphthalene** represents a fundamental block in this workflow.



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References

- 1. synchem.de [synchem.de]

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